

A Comparative Analysis of Methfuroxam and Carboxin Efficacy Against Basidiomycetes

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Compound of Interest

Compound Name: *Methfuroxam*

Cat. No.: *B1204882*

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This guide provides a detailed comparison of the fungicides **Methfuroxam** and Carboxin, with a focus on their efficacy against Basidiomycetes. Both compounds are classified as succinate dehydrogenase inhibitors (SDHIs), a class of fungicides that target cellular respiration. While direct comparative studies with quantitative efficacy data for **Methfuroxam** and Carboxin against the same Basidiomycete species are limited in publicly available literature, this guide synthesizes the available information to offer a comprehensive overview.

Executive Summary

Carboxin, a first-generation oxathiin fungicide, has a well-documented history of high efficacy against a narrow spectrum of Basidiomycetes, particularly smut and rust fungi. **Methfuroxam**, a furan-carboxamide, was also utilized for its activity against Basidiomycetes; however, its use has largely been discontinued, and specific quantitative performance data is scarce. Both fungicides share a common mechanism of action, inhibiting the succinate dehydrogenase (Complex II) enzyme in the mitochondrial respiratory chain, thereby disrupting fungal energy production.

Data Presentation: Efficacy Against Basidiomycetes

Due to the lack of direct comparative studies, the following tables present the available quantitative efficacy data for Carboxin against various fungi, including Basidiomycetes. No

specific Minimum Inhibitory Concentration (MIC) or EC50 values for **Methfuroxam** against Basidiomycetes were identified in the reviewed literature.

Table 1: In Vitro Efficacy of Carboxin Against Various Fungal Species

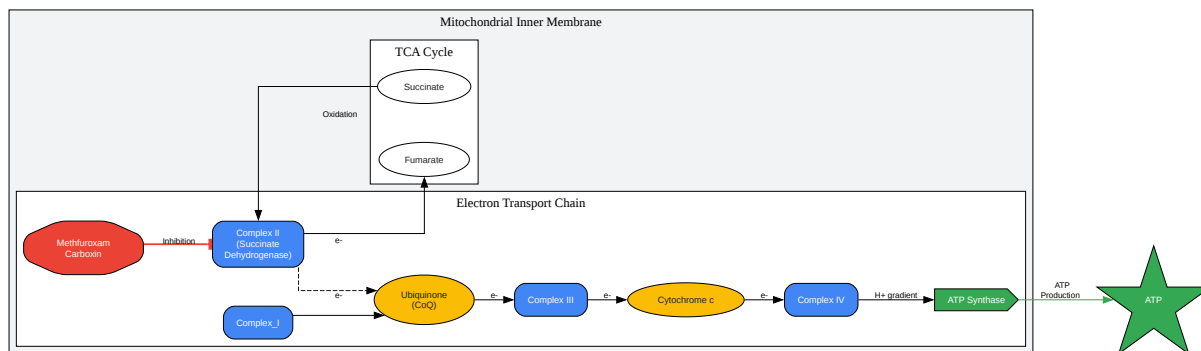
Fungal Species	Type of Fungus	Efficacy Metric	Concentration (µg/mL)	Percent Inhibition (%)	Reference
Rhizoctonia solani	Basidiomycete	MIC	5000	-	[1]
Ustilago nuda	Basidiomycete	-	0.03 - 1	Fungicidal/Fungistatic	[2]
Uromyces phaseoli	Basidiomycete	-	10	>95 (Spore Germination)	[3]
Alternaria solani	Deuteromycete	MIC	4000	-	[1]
Colletotrichum lindemuthianum	Deuteromycete	MIC	6000	-	[1]
Fusarium solani	Deuteromycete	MIC	5000	-	[1]

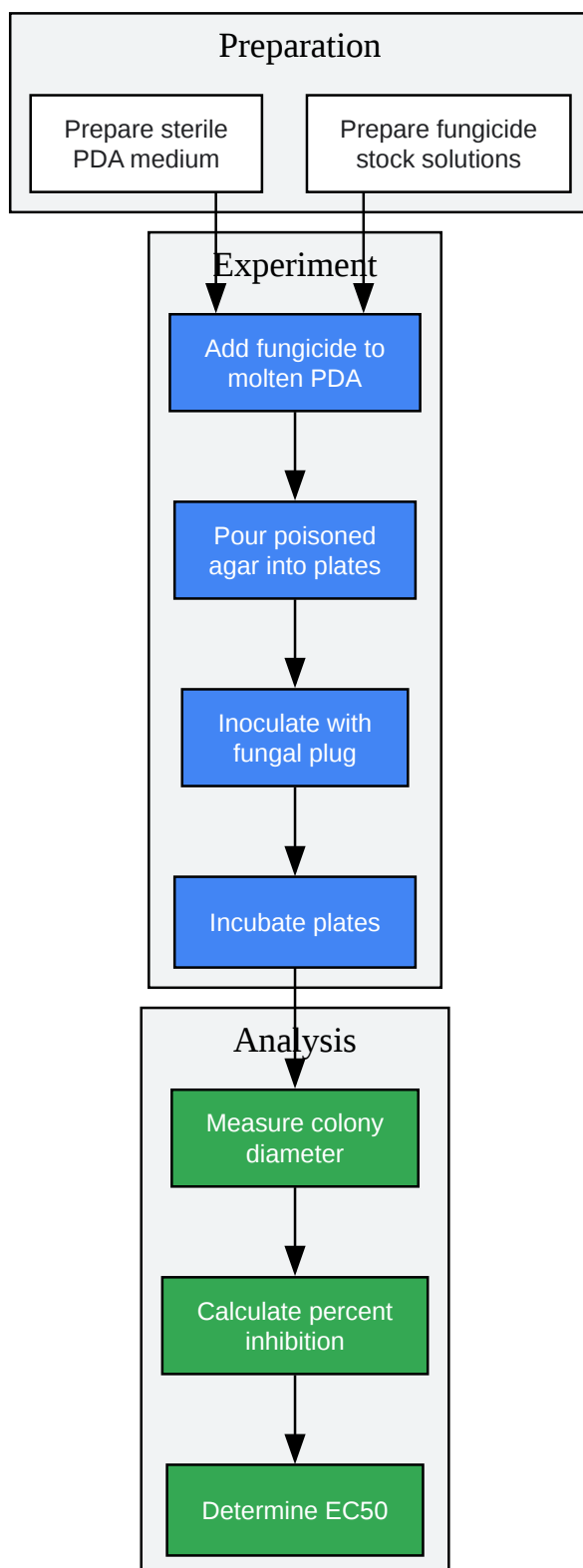
Table 2: Mycelial Growth Inhibition of Rhizoctonia solani by Carboxin + Thiram

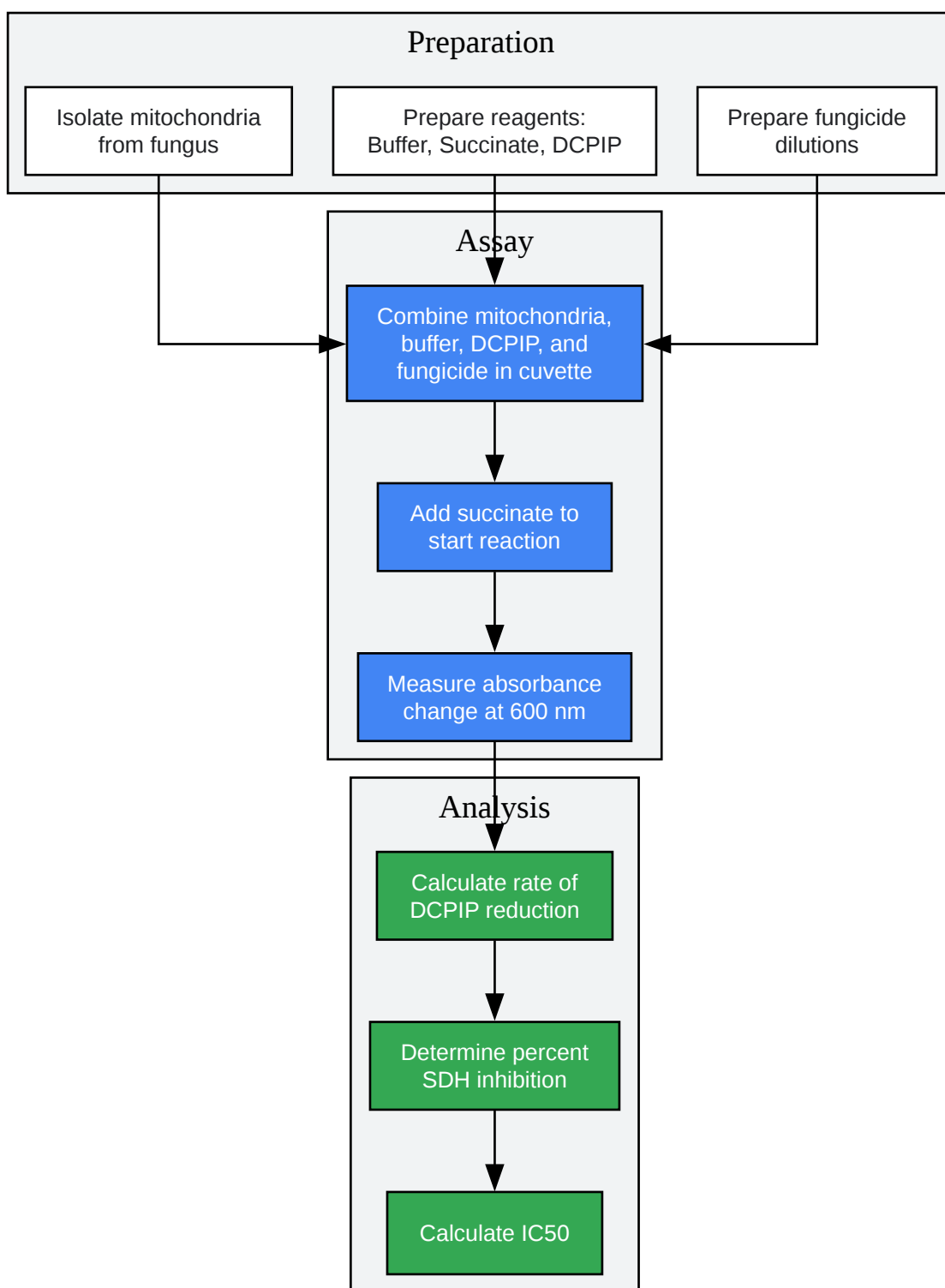
Fungicide Combination	Concentration (ppm)	Mycelial Growth Inhibition (%)	Reference
Carboxin 37.5% + Thiram 37.5%	100	88.33	[4]

Mechanism of Action: Succinate Dehydrogenase Inhibition

Both **Methfuroxam** and Carboxin function by targeting and inhibiting the activity of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, a key component of the mitochondrial electron transport chain and the tricarboxylic acid (TCA) cycle. This inhibition disrupts the fungus's ability to produce ATP, the primary cellular energy currency, ultimately leading to fungal cell death.







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